

Application Notes and Protocols for Necrostatin-2 In Vitro Assays

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Compound of Interest

Compound Name: Necrostatin 2

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These application notes provide detailed protocols for utilizing Necrostatin-2, a potent and specific inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), in in vitro settings to study and inhibit necroptosis. Necroptosis is a form of regulated necrotic cell death implicated in various inflammatory diseases and ischemic injury.

Introduction

Necrostatin-2 (Nec-2) is a crucial tool for investigating necroptotic signaling pathways. It is a stable analog of Necrostatin-1 and acts as a specific inhibitor of RIPK1 kinase activity, a key initiator of the necroptotic cascade.^[1]^[2] Unlike its predecessor, Necrostatin-2 lacks the off-target effect on indoleamine 2,3-dioxygenase (IDO).^[2] These protocols detail the in vitro application of Necrostatin-2 to inhibit necroptosis induced by Tumor Necrosis Factor-alpha (TNF- α).

Quantitative Data Summary

The inhibitory activity of Necrostatin-2 on necroptosis has been quantified in various cell-based assays. The following table summarizes the key potency data.

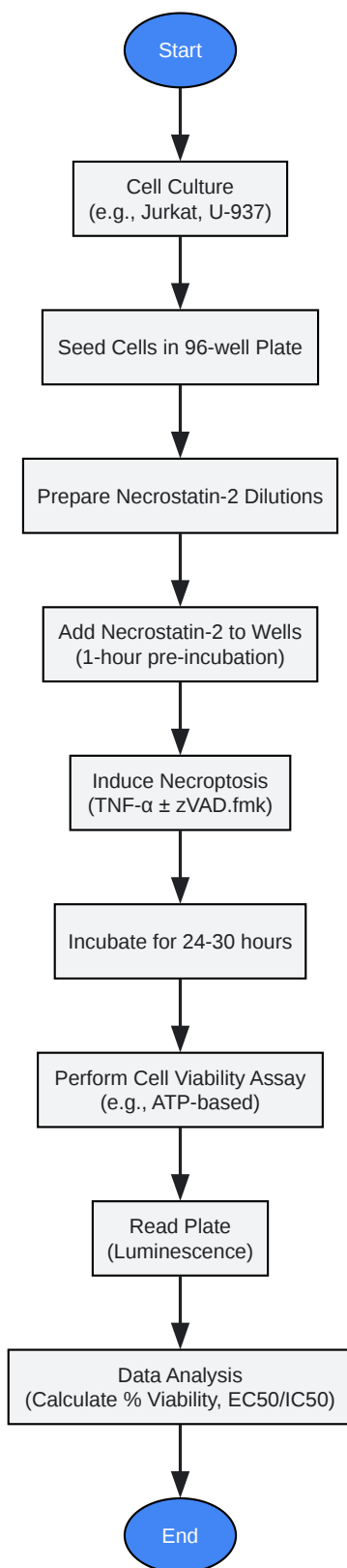
Cell Line	Assay Type	Inducing Agent(s)	Incubation Time	Parameter	Value	Reference(s)
FADD-deficient Jurkat T cells	Cell Viability	TNF- α	24 hours	EC50	50 nM	[3][4]
FADD-deficient Jurkat T cells	Cell Viability	TNF- α	24 hours	EC50	0.21 μ M	[3]
FADD-deficient Jurkat T cells	Cell Viability	TNF- α	30 hours	IC50	206 nM	[1][2]
U-937 cells	Cell Viability (CellTiter-Glo)	TNF- α + zVAD.fmk	24 hours	IC50	320 nM	[3]
L929 cells	Cell Viability	TNF- α	24 hours	-	Complete protection at 30 μ M	[3]

Note: EC50 (half maximal effective concentration) and IC50 (half maximal inhibitory concentration) values can vary depending on the specific experimental conditions, including cell density, reagent concentrations, and incubation times.

Signaling Pathway of TNF- α Induced Necroptosis and Inhibition by Necrostatin-2

The following diagram illustrates the signaling cascade initiated by TNF- α leading to necroptosis and the point of intervention by Necrostatin-2.





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